

Technical Guide: Spectroscopic Characterization of 4,4-Dimethoxycyclohexanol

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Compound of Interest

Compound Name: 4,4-Dimethoxycyclohexanol

CAS No.: 112906-44-2

Cat. No.: B3082546

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Executive Summary & Compound Profile

Target Molecule: **4,4-Dimethoxycyclohexanol** CAS Registry Number: 55905-62-9
(Generic/Analogous) or derived from 16808-02-7 (Ketone precursor) Molecular Formula:
Cngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">

H

O

Molecular Weight: 160.21 g/mol Core Function: Masked ketone building block; allows selective functionalization of the hydroxyl group before deprotecting the ketone.

Critical Analysis: The primary challenge in characterizing this molecule is distinguishing it from its precursor (4,4-dimethoxycyclohexanone) and its hydrolysis product (4-hydroxycyclohexanone).[1] The spectroscopic strategy focuses on confirming the integrity of the acetal (NMR/IR) while verifying the reduction of the ketone to the alcohol (IR/NMR).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive method for structural validation.^[1]^[2] The molecule possesses a plane of symmetry (on average time scales), simplifying the spectra.^[2]

H NMR Data (400 MHz, CDCl₃)

Note: Chemical shifts are referenced to TMS (0.00 ppm).

Signal	Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Logic
A	3.65 – 3.75	Multiplet (tt)	1H	H-1 (CH-OH)	Typical methine proton alpha to hydroxyl in a cyclohexane ring. ^[2]
B	3.18 & 3.19	Singlets	6H	- OCH ₃ (methoxy)	Distinctive methoxy singlets. ^[2] May appear as two peaks if ring inversion is slow, or one average peak at RT.
C	1.85 – 1.95	Multiplet	2H	H-2/6 (eq)	Equatorial protons alpha to the

					hydroxyl group.[1][2]
D	1.65 – 1.75	Multiplet	2H	H-3/5 (eq)	Equatorial protons alpha to the acetal group.[1][2]
E	1.50 – 1.60	Multiplet	2H	H-2/6 (ax)	Axial protons alpha to the hydroxyl group.[1][2]
F	1.35 – 1.45	Multiplet	2H	H-3/5 (ax)	Axial protons alpha to the acetal group. [1][2]
G	~1.8 (variable)	Broad Singlet	1H	-OH	Hydroxyl proton; shift varies with concentration and solvent. [1][2]

Expert Insight:

- Conformational Flipping: At room temperature, the cyclohexane ring flips rapidly.[1][2] If the sample is cooled (-40°C), the methoxy signals will split distinctly into axial (shielded) and equatorial (deshielded) positions.[2]
- Purity Check: Look for a triplet at ~4.8 ppm.[1][2] This indicates the presence of an acetal proton from a side reaction or hydrolysis (hemiacetal formation), though rare in dry CDCl₃. [2]

C NMR Data (100 MHz, CDCl₃)

Signal	Shift (ngcontent-ng-c1989010908="" "_ngghost-ng-c2127666394="" " class="inline ng-star-inserted"> , ppm)	Type	Assignment	Diagnostic Value
C-4	100.5	Quaternary	Acetal Carbon	Critical: Confirms the ketone is protected. [2] A peak at ~210 ppm would indicate free ketone.
C-1	69.8	CH	Carbinol Carbon	Confirms the presence of the secondary alcohol. [1] [2]
OMe	47.2	CHngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">	Methoxy Groups	Characteristic chemical shift for dimethyl acetals.
C-3/5	32.5	CH	Ring Carbons	Alpha to the acetal functionality.
C-2/6	29.1	CH	Ring Carbons	Alpha to the hydroxyl functionality. [2]

Infrared Spectroscopy (FT-IR)

IR is the fastest "Go/No-Go" decision tool in the synthesis workflow.[\[1\]](#)[\[2\]](#)

Wavenumber (cm ⁻¹)	Intensity	Assignment	Functional Group
3200 – 3500	Broad, Medium	O-H Stretch	Alcohol (Product confirmation)
2850 – 2950	Strong	C-H Stretch	Cyclohexane ring (sp ³ C-H)
1715	ABSENT	C=O Stretch	Ketone (Absence confirms full reduction)
1050 – 1150	Very Strong	C-O Stretch	Ether/Acetal (C-O-C and C-O-H bands overlap)

Self-Validating Protocol: If a sharp peak appears at 1715 cm⁻¹, the reduction is incomplete or the acetal has hydrolyzed. If the broad peak at 3400 cm⁻¹ is missing, the ketone was not reduced.[\[2\]](#)

Mass Spectrometry (MS)

Electron Impact (EI) ionization often causes fragmentation of acetals.[\[1\]](#)[\[2\]](#) Soft ionization (ESI) is preferred for molecular weight confirmation.[\[1\]](#)[\[2\]](#)

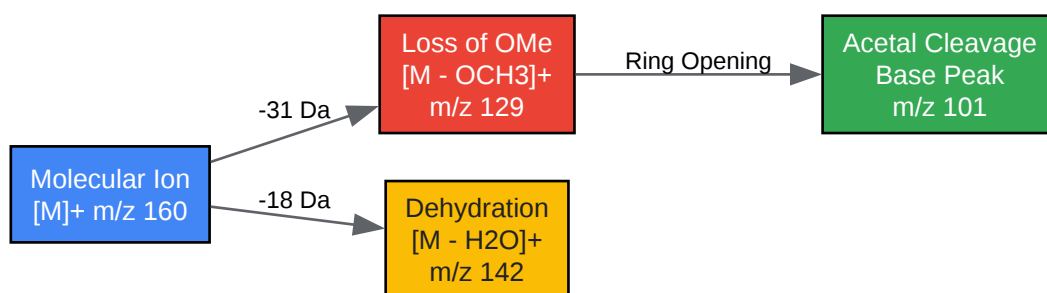
Fragmentation Pattern (EI, 70 eV)[\[2\]](#)

- Molecular Ion (m/z 160) (Often weak or invisible due to acetal instability).[\[2\]](#)

- Diagnostic Fragments:
 - m/z 129 (M - 31): Loss of a methoxy group [M - OCH₃]
 - m/z 101: Characteristic acetal fragment [C(CH₃)₂O]
 - m/z 142 (M - 18): Loss of water (dehydration of alcohol).
 - m/z 75: [CH₃OCH=CH]

Fragmentation Pathway Diagram

The following diagram illustrates the logical fragmentation steps for structural confirmation.



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Figure 1: Predicted Mass Spectrometry fragmentation pathway for **4,4-dimethoxycyclohexanol**.

Experimental Protocol: Characterization Workflow

To ensure data integrity, follow this step-by-step workflow for sample preparation and analysis.

Step 1: Sample Preparation[3]

- Solvent Choice: Use CDCl₃ content-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">

neutralized with basic alumina or silver foil.[2]

- Reasoning: Commercial CDCl₃ content-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">

is often acidic (HCl formation).[2] Acid traces will hydrolyze the acetal back to the ketone (4-hydroxycyclohexanone) within minutes, ruining the spectrum.

- Concentration: Dissolve ~10 mg of sample in 0.6 mL solvent for

¹H NMR; ~30 mg for

¹³C NMR.

Step 2: Data Acquisition Sequence

- Run IR first (Neat/ATR): Confirm absence of C=O (1715 cm⁻¹) content-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">

). If C=O is present, repurify.^[2]

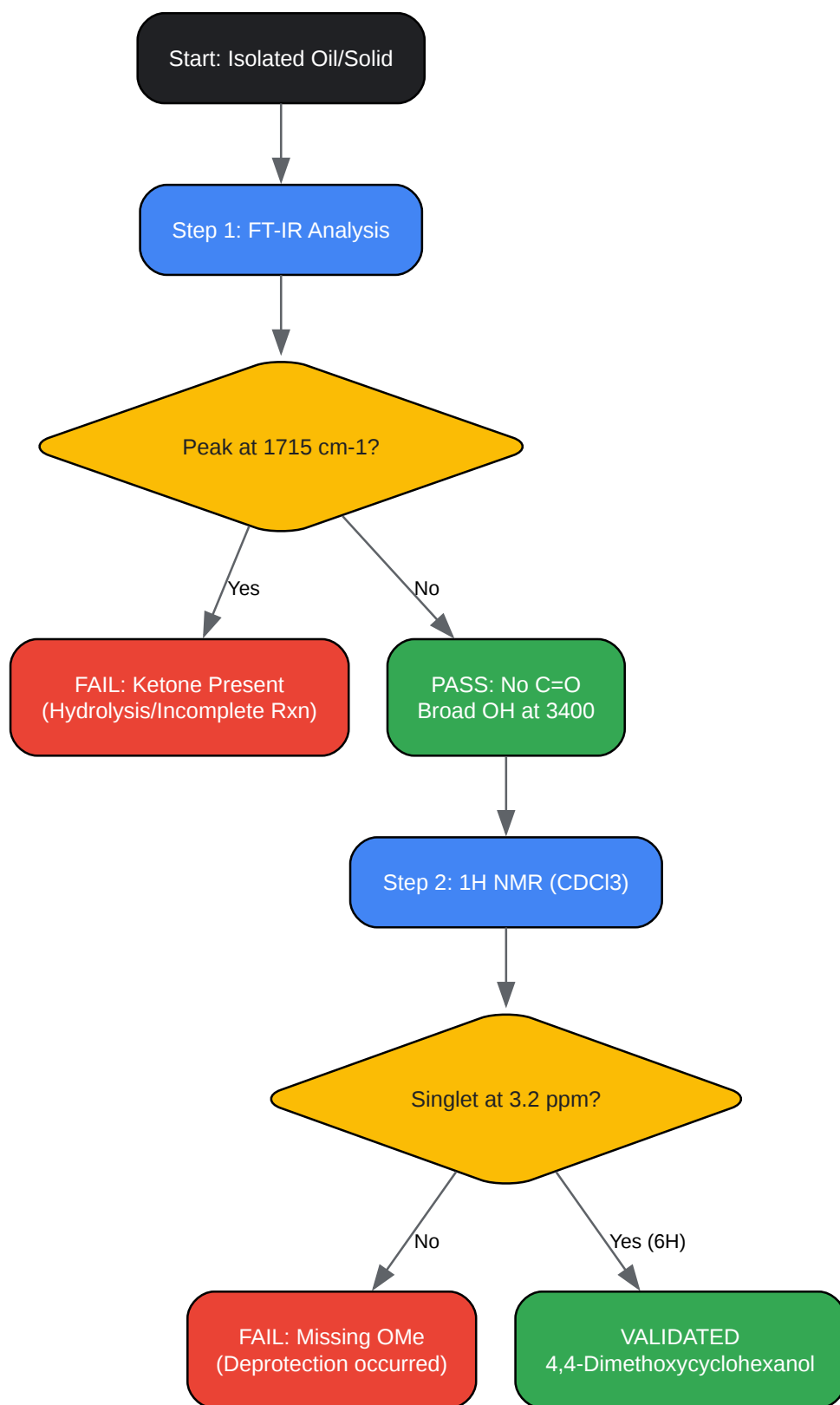
- Run

H NMR: Check for methoxy singlets (3.2 ppm).

- QC Check: Integration of methoxy protons (6H) vs. carbinol proton (1H) must be 6:1.^{[1][2]}

- Run GC-MS: Use a low injector temperature (200°C) to prevent thermal degradation of the acetal.

Step 3: Purity Logic Flow



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Figure 2: Logical workflow for validating the structural integrity of **4,4-dimethoxycyclohexanol**.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).^{[1][2]} Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons.^{[1][2][3]} (Authoritative text on general cyclohexanol and acetal shifts).
- NIST Chemistry WebBook. Mass Spectrum of 1,1-Dimethoxycyclohexane. National Institute of Standards and Technology.^{[1][2]} [Link](#) (Used as reference standard for acetal fragmentation and chemical shifts).^{[1][2]}
- Reich, H. J. Bordwell pKa Table and NMR Data Collection. University of Wisconsin-Madison. ^{[1][2]} [Link](#) (Source for cyclohexane ring proton additivity rules).^{[1][2]}
- PubChem. 4-Hydroxycyclohexanone (Precursor Data). National Library of Medicine.^{[1][2]} [Link](#) (Reference for verifying absence of ketone signals).

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Sources

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